

phosphoramidon disodium storage conditions and shelf life

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Compound Focus: Phosphoramidon

CAS No.: 36357-77-4

Cat. No.: S539550

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Storage Conditions & Handling

Based on the supplier datasheets, the consensus is to store **Phosphoramidon** disodium salt in a frozen state, protected from light and moisture. The following table summarizes the key storage and handling information.

Table 1: Storage and Handling Specifications for **Phosphoramidon** Disodium Salt

Specification	Tocris Bioscience [1]	Merck Millipore (Calbiochem) [2]	Selleck Chemicals [3]
Long-Term Storage	-20°C	+2°C to +8°C (Protect from light)	Information missing
Hygroscopic	Information missing	Yes	Information missing
Protect from Light	Information missing	Yes	Information missing
Solubility	58.75 mg/mL in water (100 mM) [1]	10 mg/mL in DMSO, methanol, or water [2]	100 mg/mL in DMSO or water (169.64 mM); insoluble in ethanol [3]

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Form	Information missing	White lyophilized solid [2]	Information missing

Troubleshooting & FAQs

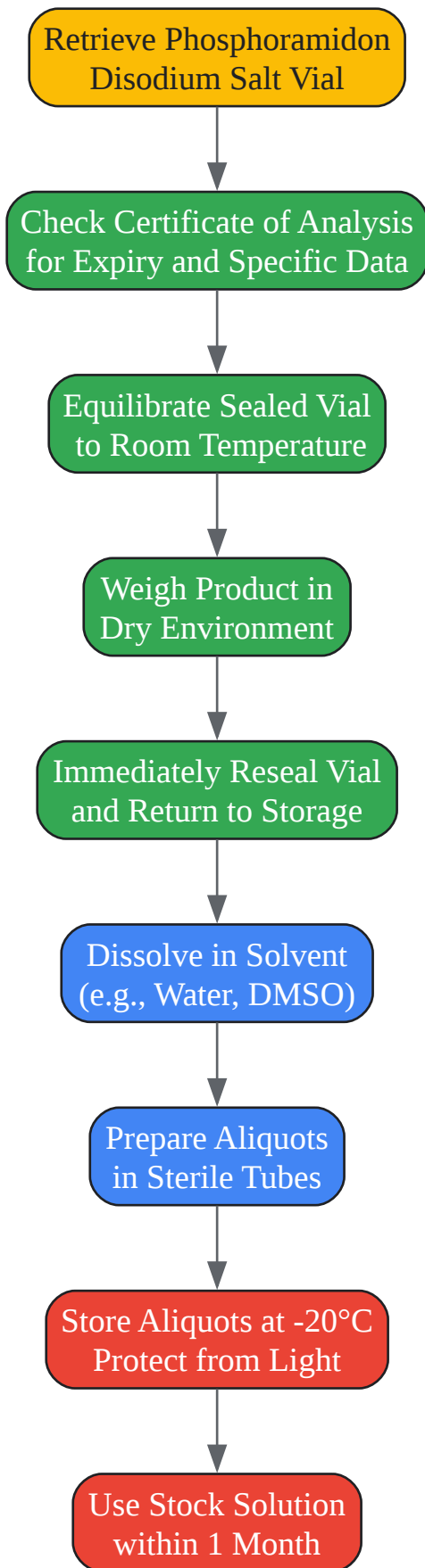
Here are answers to common questions researchers might have when working with this product.

Table 2: Frequently Asked Questions for **Phosphoramidon Disodium Salt**

Question	Answer & Guidance
What is the shelf life or expiration date?	The specific shelf life is not provided in the search results. You must refer to the lot-specific Certificate of Analysis (CoA) provided with the product for the definitive expiration date [2].
How should I prepare and store stock solutions?	Reconstitute the product according to your experimental needs. Following reconstitution, it is recommended to aliquot the solution and freeze it at -20°C . Stock solutions prepared this way are typically stable for up to one month at this temperature [2].
The product is described as hygroscopic. What does this mean for handling?	Hygroscopic materials absorb moisture from the air, which can degrade the product and affect its mass. When handling, allow the vial to equilibrate to room temperature before opening it to prevent condensation of moisture inside the vial. Use the product in a dry environment and reseal it promptly after use [2].
Can this product be shipped at ambient temperature?	One supplier (Selleck Chemicals) states that stability testing shows the product can be shipped without cooling measures [3]. However, upon receipt, you should store it immediately according to the recommended long-term storage conditions.

Experimental Workflow for Stock Solution Preparation

The diagram below outlines the general workflow for handling and preparing a stock solution of **Phosphoramidon** disodium salt to ensure its stability.



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The most critical step is to **consult the Certificate of Analysis (CoA)** for your specific product batch, as it contains the authoritative expiry date and may have batch-specific storage instructions [2].

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References

1. Phosphoramidon disodium salt | Other Proteases [tocris.com]
2. Phosphoramidon, Disodium Salt - Calbiochem | 525276 [merckmillipore.com]
3. Phosphoramidon Disodium Salt Datasheet [selleckchem.com]

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